

# An In-depth Technical Guide to 3,6-Dibromophenanthrene and its Prominent Derivative

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,6-Dibromophenanthrene

Cat. No.: B169145

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Information regarding **3,6-Dibromophenanthrene** is limited in publicly available scientific literature. The majority of research and supplier listings pertain to its oxidized derivative, **3,6-Dibromophenanthrene-9,10-dione**. This guide will address both compounds to the extent of available information.

## Introduction to 3,6-Dibromophenanthrene

**3,6-Dibromophenanthrene** is a halogenated aromatic hydrocarbon. While a CAS number (174735-02-5) is listed by some chemical suppliers, detailed experimental data, including its molecular weight and specific applications, are not readily available in peer-reviewed literature. Researchers interested in this specific compound may need to pursue custom synthesis. Due to the scarcity of information on **3,6-Dibromophenanthrene**, this guide will focus on the significantly more researched and commercially available derivative, **3,6-Dibromophenanthrene-9,10-dione**.

## Core Data of 3,6-Dibromophenanthrene-9,10-dione

**3,6-Dibromophenanthrene-9,10-dione** is a key intermediate in organic synthesis, particularly in the development of advanced materials. Its chemical properties are well-documented.

## Quantitative Data Summary

Property	Value
CAS Number	53348-05-3
Molecular Formula	C <sub>14</sub> H <sub>6</sub> Br <sub>2</sub> O <sub>2</sub>
Molecular Weight	366.01 g/mol
Appearance	Light yellow to brown powder or crystals.
Melting Point	289.0 to 293.0 °C
Purity (typical)	>95.0% (HPLC)

## Experimental Protocols

### Synthesis of 3,6-Dibromophenanthrene-9,10-dione

A common method for the synthesis of **3,6-Dibromophenanthrene-9,10-dione** involves the direct bromination of 9,10-phenanthrenequinone.[1]

#### Materials:

- 9,10-Phenanthrenequinone
- Benzoyl peroxide
- Nitrobenzene
- Bromine
- Ethanol

#### Procedure:

- A reaction vessel under a nitrogen atmosphere is charged with 9,10-phenanthrenequinone (50 g), benzoyl peroxide (2.5 g), and nitrobenzene (250 mL).[1]
- The mixture is aerated with nitrogen.[1]

- Bromine (83 g) is added to the vessel.[1]
- The reaction mixture is heated to reflux and stirred for 2 hours.[1]
- After the reaction is complete, the mixture is cooled to room temperature.[1]
- Ethanol (250 mL) is added to precipitate the product.[1]
- The resulting solid is collected by filtration, washed with ethanol, and dried under a vacuum to yield 3,6-dibromo-9,10-phenanthrenequinone as a yellow solid.[1]

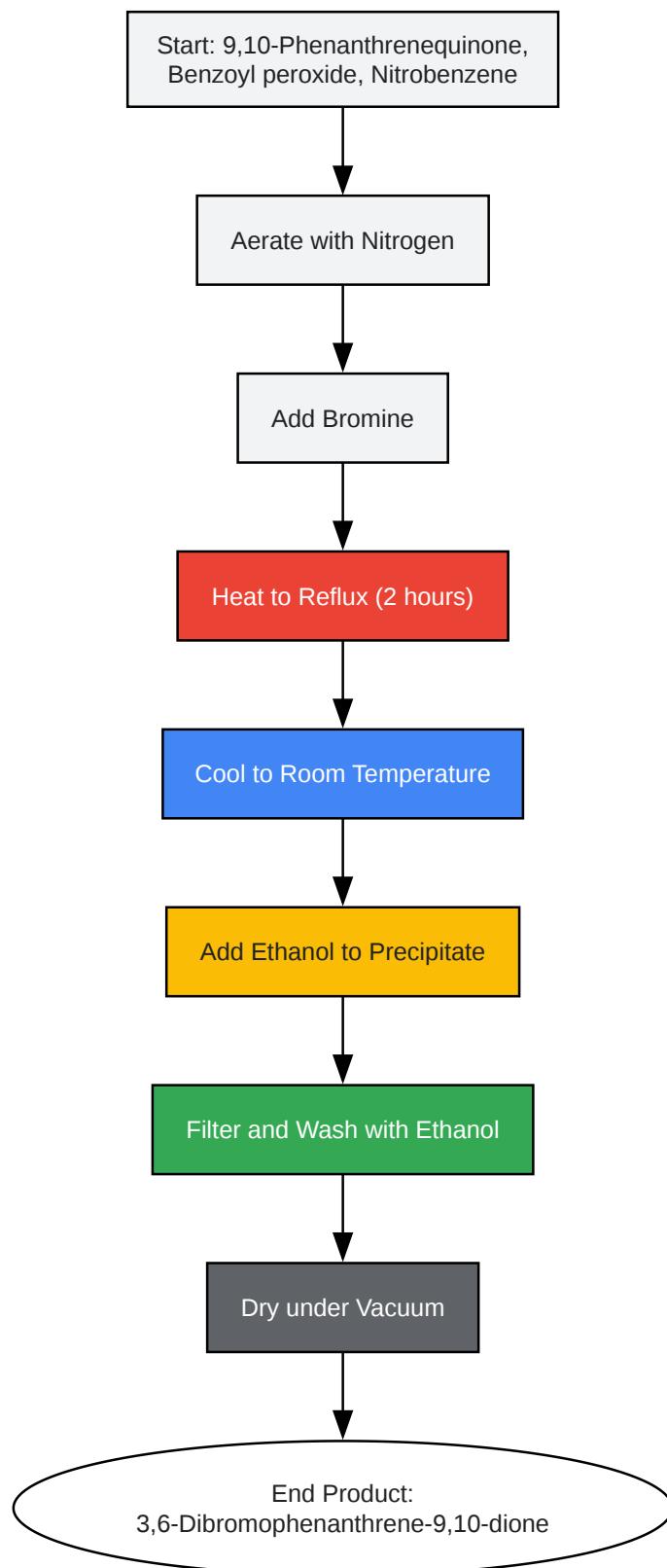
## Applications and Relevance

While specific applications in drug development for **3,6-Dibromophenanthrene**-9,10-dione are not extensively documented, its structural backbone is relevant in medicinal chemistry. For instance, derivatives of phenanthrene have been explored for their biological activities. The presence of bromine atoms and a quinone structure in **3,6-Dibromophenanthrene**-9,10-dione makes it a versatile building block in organic synthesis for creating more complex molecules with potential therapeutic properties.

In materials science, phenanthrene derivatives are utilized in the development of organic light-emitting diodes (OLEDs) and other organic electronic materials. The dibromo-functionality of this compound allows for further chemical modifications, making it a valuable precursor in the synthesis of novel materials with tailored electronic and photophysical properties.

## Visualizations

### Synthesis Workflow for **3,6-Dibromophenanthrene**-9,10-dione

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## References

- 1. 3,6-Dibromo-phenanthrenequinone synthesis - chemicalbook [chemicalbook.com]
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